

co-localization studies using NBD-10007 and [another probe]

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Compound of Interest

Compound Name: NBD-10007
CAS No.: 1375736-65-4
Cat. No.: B609459

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Application Note: Live-Cell Tracking of HIV-1 Entry Inhibition and Subcellular Sequestration using **NBD-10007** and LysoTracker™ Red

Executive Summary

This application note details a validated protocol for assessing the subcellular trafficking and target engagement of **NBD-10007**, a fluorescent CD4-mimetic HIV-1 entry inhibitor. By employing dual-channel live-cell confocal microscopy with LysoTracker™ Red DND-99, researchers can quantify the sequestration of gp120-drug complexes within acidic organelles (lysosomes/late endosomes). This workflow is critical for determining whether a candidate entry inhibitor successfully prevents viral fusion or induces endocytic clearance.

Key Advantages of this Protocol:

- "Turn-On" Specificity: **NBD-10007** exhibits minimal fluorescence in aqueous media but fluoresces strongly (Green, nm) upon binding the hydrophobic "Phe43 cavity" of HIV-1 gp120, reducing background noise without wash steps.

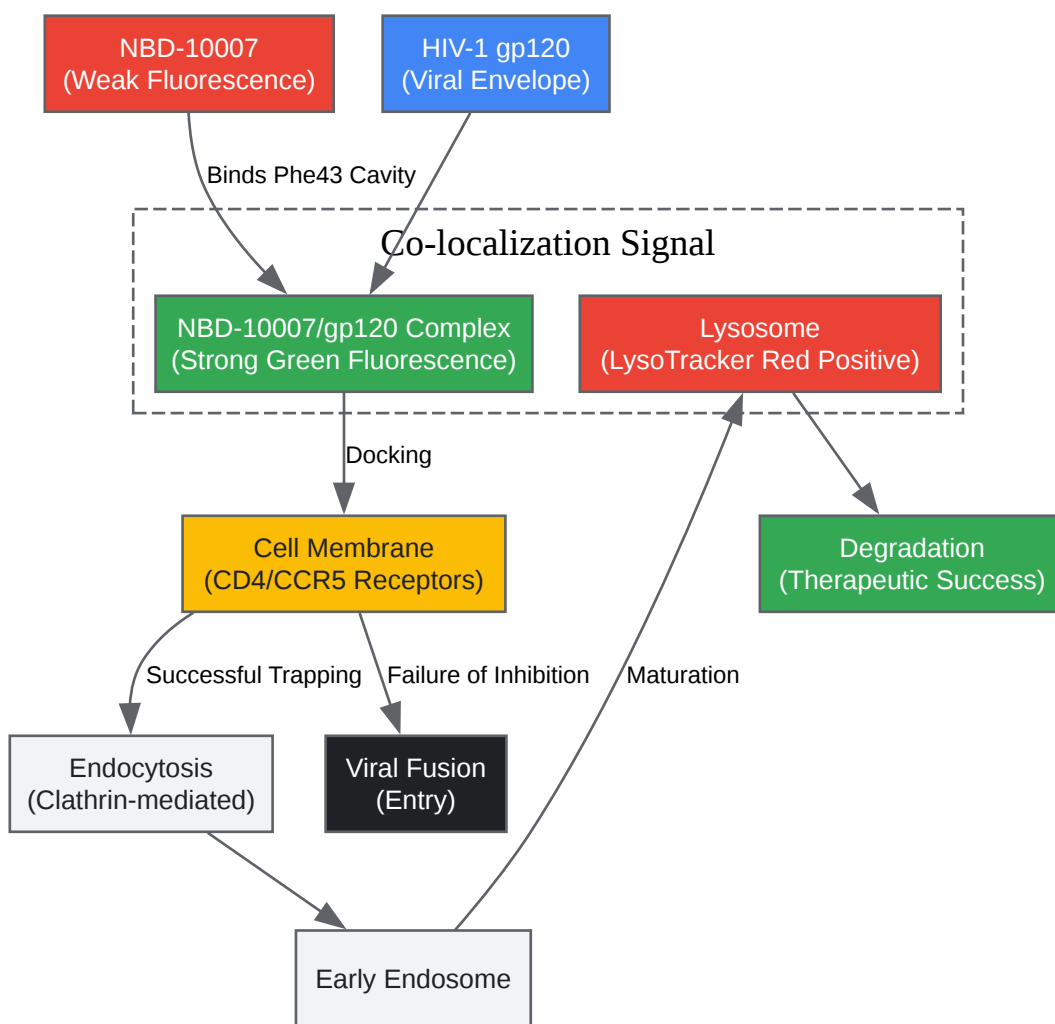
- **Dynamic Profiling:** Live-cell imaging captures real-time trafficking kinetics that fixed-cell protocols often miss due to permeabilization artifacts.
- **Quantitative Rigor:** Integration of Pearson's Correlation Coefficient (PCC) provides statistical validation of co-localization.

Mechanistic Principles

The Probes

- **NBD-10007 (Target Probe):** A small-molecule CD4 mimetic conjugated to a nitrobenzoxadiazole (NBD) fluorophore. It binds the gp120 envelope glycoprotein of HIV-1. The NBD moiety is environmentally sensitive; its quantum yield increases significantly in hydrophobic environments (e.g., protein pockets or lipid membranes), acting as a "smart" sensor for target engagement.
- **LysoTracker™ Red DND-99 (Reference Probe):** A cell-permeable, acidotropic fluorophore that accumulates in organelles with low pH (lysosomes and late endosomes). It serves as a marker for the degradative pathway.

Signaling & Trafficking Pathway



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Caption: Pathway illustrating **NBD-10007** binding to gp120, preventing fusion, and routing the complex to lysosomes for degradation.

Experimental Design & Controls

To ensure E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness), the experimental design must include rigorous controls.

Control Type	Condition	Purpose	Expected Outcome
Experimental	Cells + gp120 + NBD-10007 + LysoTracker	Measure drug trafficking	High Green/Red overlap (Yellow pixels)
Negative Control 1	Cells + NBD-10007 (No gp120)	Assess non-specific binding	Minimal Green fluorescence (NBD remains quenched)
Negative Control 2	Cells + LysoTracker only	Bleed-through check	No signal in Green channel
Positive Control	Cells + FITC-Dextran + LysoTracker	Validate lysosomal labeling	High co-localization (Dextran accumulates in lysosomes)

Detailed Protocol

Reagents & Equipment[1]

- **NBD-10007**: Stock 10 mM in DMSO. Store at -20°C, protected from light.
- LysoTracker™ Red DND-99: Stock 1 mM in DMSO.
- Recombinant HIV-1 gp120: (e.g., JR-FL or IIIB strain).
- Cells: HeLa-CD4/CCR5 or TZM-bl cells (adherent lines are preferred for microscopy).
- Imaging Buffer: FluoroBrite™ DMEM or HBSS with Ca²⁺/Mg²⁺ (Phenol red-free is mandatory to reduce background).
- Microscope: Confocal Laser Scanning Microscope (CLSM) with environmental chamber (37°C, 5% CO₂).

Sample Preparation (Day 1)

- Seeding: Plate HeLa-CD4/CCR5 cells in a 35mm glass-bottom confocal dish (MatTek or Ibidi).
- Density: Aim for 60-70% confluency. Over-confluency can alter endocytic rates.

- Incubation: Grow overnight at 37°C, 5% CO₂.

Staining & Treatment (Day 2)

Note: **NBD-10007** kinetics are fast. Perform staining immediately before imaging.

- Wash: Gently wash cells 2x with pre-warmed Imaging Buffer.
- gp120 Priming (Optional but Recommended): Incubate cells with recombinant gp120 (10 µg/mL) for 30 mins at 4°C (prevents internalization, allows surface binding).
 - Expert Insight: Binding at 4°C synchronizes the entry process.
- Probe Preparation:
 - Prepare a 2X Master Mix in Imaging Buffer:
 - **NBD-10007**: Final concentration 10 µM (from 10 mM stock).
 - LysoTracker Red: Final concentration 50-75 nM.
 - Hoechst 33342: Final concentration 1 µg/mL (for nuclei).
- Pulse: Replace buffer with the pre-warmed Master Mix.
- Chase: Transfer dish immediately to the microscope stage (pre-heated to 37°C).

Image Acquisition

- Objective: 63x or 100x Oil Immersion (NA 1.4).
- Channel Settings:
 - **NBD-10007**: Ex 488 nm / Em 500–550 nm (Green). Note: NBD has a broad emission; ensure bandpass filters exclude Red crosstalk.
 - LysoTracker Red: Ex 561 nm / Em 570–620 nm (Red).
 - Hoechst: Ex 405 nm / Em 420–460 nm (Blue).

- Time-Lapse: Acquire images every 5 minutes for 60 minutes to track internalization.

Data Analysis & Quantification

Do not rely on visual inspection alone. Use ImageJ/Fiji with the JACoP (Just Another Co-localization Plugin).

Step-by-Step Analysis:

- Background Subtraction: Apply a "Rolling Ball" background subtraction (radius ~50 pixels) to both Green and Red channels to remove cytosolic noise.
- Thresholding: Set thresholds using the "Costes Auto-Threshold" method to unbiasedly define signal vs. noise.
- Quantification: Calculate the Pearson's Correlation Coefficient (PCC).
 - PCC Interpretation:
 - +1.0: Perfect co-localization.
 - 0.5 - 0.7: Significant partial co-localization (Typical for trafficking studies).
 - 0: Random distribution.
- Manders' Overlap Coefficient (MOC): Calculate M1 (fraction of NBD overlapping LysoTracker) and M2 (fraction of LysoTracker overlapping NBD).
 - Expert Insight: If M1 increases over time (e.g., 0.2 at 5 min
0.8 at 60 min), it proves active lysosomal targeting.

Data Summary Table Template:

Time Point (min)	PCC (Mean $\pm$ SD)	M1 (NBD in Lyso)	Biological Interpretation
5	0.15 $\pm$ 0.05	0.10	Drug bound to surface gp120; no internalization.
30	0.45 $\pm$ 0.08	0.55	Active trafficking to endosomes.
60	0.78 $\pm$ 0.04	0.85	Drug-target complex sequestered in lysosomes.

Troubleshooting Guide

Issue	Probable Cause	Solution
Weak NBD Signal	Hydrophilic environment (unbound drug)	NBD is environment-sensitive. [1] Ensure gp120 is present. If using viral particles, increase MOI.
High Background	Phenol Red in media	Use FluoroBrite™ or clear HBSS. Phenol Red fluoresces in the green channel.
Photobleaching	High laser power	NBD is less photostable than Alexa dyes. Reduce laser power to <2% and increase gain/exposure slightly.
Cytotoxicity	High LysoTracker conc.	LysoTracker can alkalinize lysosomes at high concentrations (>100 nM). Keep below 75 nM.

References

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